

Application Note and Protocol: Preparation of Mesuol Stock Solutions

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Compound of Interest

Compound Name: Mesuol

Cat. No.: B097887

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Mesuol** is a naturally occurring coumarin, specifically a neoflavonoid, isolated from plants such as *Mesua ferrea* and *Mesua borneensis*.^{[1][2][3]} It presents as a yellow powder and has garnered significant interest in the scientific community for its diverse biological activities.^[4] Research has demonstrated that **Mesuol** possesses potent antioxidant, immunomodulatory, and anti-inflammatory properties.^{[1][3][4][5][6][7]} Notably, **Mesuol** can suppress HIV-1 replication by inhibiting TNF α -induced transcriptional activity through the Nuclear Factor-kappaB (NF- κ B) pathway.^{[3][4]} Its mechanism involves the specific inhibition of the phosphorylation and transcriptional activity of the NF- κ B p65 subunit, without affecting I κ B α degradation or the DNA-binding ability of NF- κ B.^[4]

This document provides detailed protocols for the preparation of **Mesuol** stock solutions for use in research settings, along with relevant chemical data and handling instructions.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **Mesuol**, its solubility, and recommended storage conditions.

Table 1: Chemical and Physical Properties of **Mesuol**

Property	Value	Reference
Chemical Name	5,7-dihydroxy-8-(3-methylbut-2-enyl)-6-(2-methylpropanoyl)-4-phenylchromen-2-one	[2][4]
Molecular Formula	C ₂₄ H ₂₄ O ₅	[2][4]
Molecular Weight	392.5 g/mol	[4]
CAS Number	16981-20-7	[1][2][4]
Appearance	Yellow powder	[4]
Purity	>99% (HPLC)	[1]
Storage (Powder)	Desiccate at -20°C (3 years) or 4°C (2 years)	[4][8]

Table 2: Solubility Profile of **Mesuol**

Solvent	Solubility	Reference
DMSO	Soluble	[3][4][8]
Acetone	Soluble	[3][4]
Chloroform	Soluble	[3][4]
Dichloromethane	Soluble	[3][4]
Ethyl Acetate	Soluble	[3][4]

Table 3: Recommended Storage Conditions for **Mesuol** Stock Solutions

Storage Condition	Duration	Recommendations	Reference
In Solvent at -20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	[8][9]
In Solvent at -80°C	6 months	Preferred for long-term storage.	[8][9]

Experimental Protocols

Protocol 1: Preparation of High-Concentration **MesuoI** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **MesuoI** stock solution in DMSO.

Materials:

- **MesuoI** powder (CAS: 16981-20-7)
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Pipettes and sterile tips

Methodology:

- Preparation: Before opening, allow the **MesuoI** vial to equilibrate to room temperature for at least 1 hour.[3] This prevents condensation from accumulating on the powder.
- Weighing: In a chemical fume hood, carefully weigh a precise amount of **MesuoI** powder. For example, weigh 3.925 mg of **MesuoI**.

- Calculation: Calculate the volume of DMSO required to achieve the desired concentration. The formula for molarity is: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molarity (mol/L)} * \text{Molecular Weight (g/mol)})$
 - For 3.925 mg (0.003925 g) of **MesuoI** to make a 10 mM (0.01 M) solution:
 - $\text{Volume (L)} = 0.003925 \text{ g} / (0.01 \text{ mol/L} * 392.5 \text{ g/mol}) = 0.001 \text{ L} = 1 \text{ mL}$
- Dissolution: Add 1 mL of DMSO to the vial containing 3.925 mg of **MesuoI**. Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear. If dissolution is slow, gentle warming to 37°C or brief sonication may be applied, provided the compound is not temperature-sensitive.[\[10\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile cryovials. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[8\]](#)[\[9\]](#) Avoid repeated freeze-thaw cycles.[\[9\]](#)

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the high-concentration stock for use in cell-based experiments.

Materials:

- 10 mM **MesuoI** stock solution in DMSO (from Protocol 1)
- Sterile cell culture medium, pre-warmed to 37°C
- Sterile conical tubes and pipettes

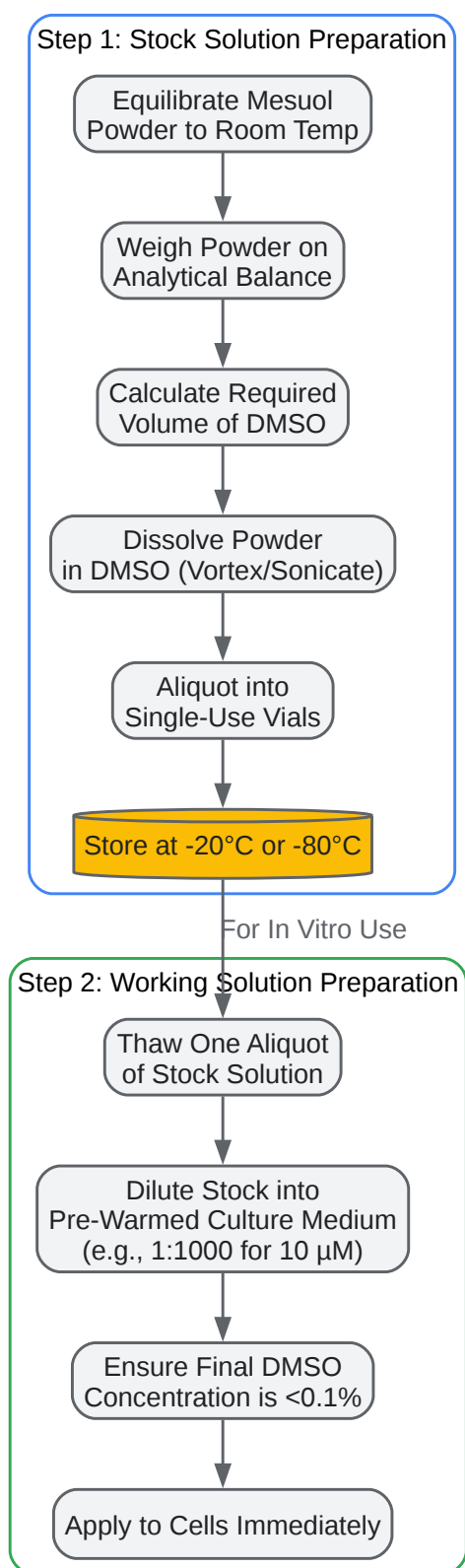
Methodology:

- Thawing: Thaw a single aliquot of the 10 mM **MesuoI** stock solution at room temperature.
- Dilution: Perform a serial dilution of the stock solution into pre-warmed cell culture medium to achieve the final desired working concentration.

- Important: To avoid shocking the cells, the final concentration of DMSO in the culture medium should be less than 0.5%, with <0.1% being highly recommended.[9][10]
- Example Dilution (for a 10 μ M final concentration):
 - To prepare 1 mL of a 10 μ M working solution, you will need to perform a 1:1000 dilution of the 10 mM stock solution.
 - Add 1 μ L of the 10 mM **MesuoI** stock solution to 999 μ L of pre-warmed cell culture medium.
 - The final DMSO concentration will be 0.1%.
- Mixing: Mix the working solution gently by pipetting or inverting the tube. To prevent precipitation, it is recommended to add the stock solution to the medium while gently swirling the tube.[10]
- Application: Use the freshly prepared working solution immediately for your cell-based assay. Ensure a vehicle control (medium with the same final concentration of DMSO) is included in your experimental design.

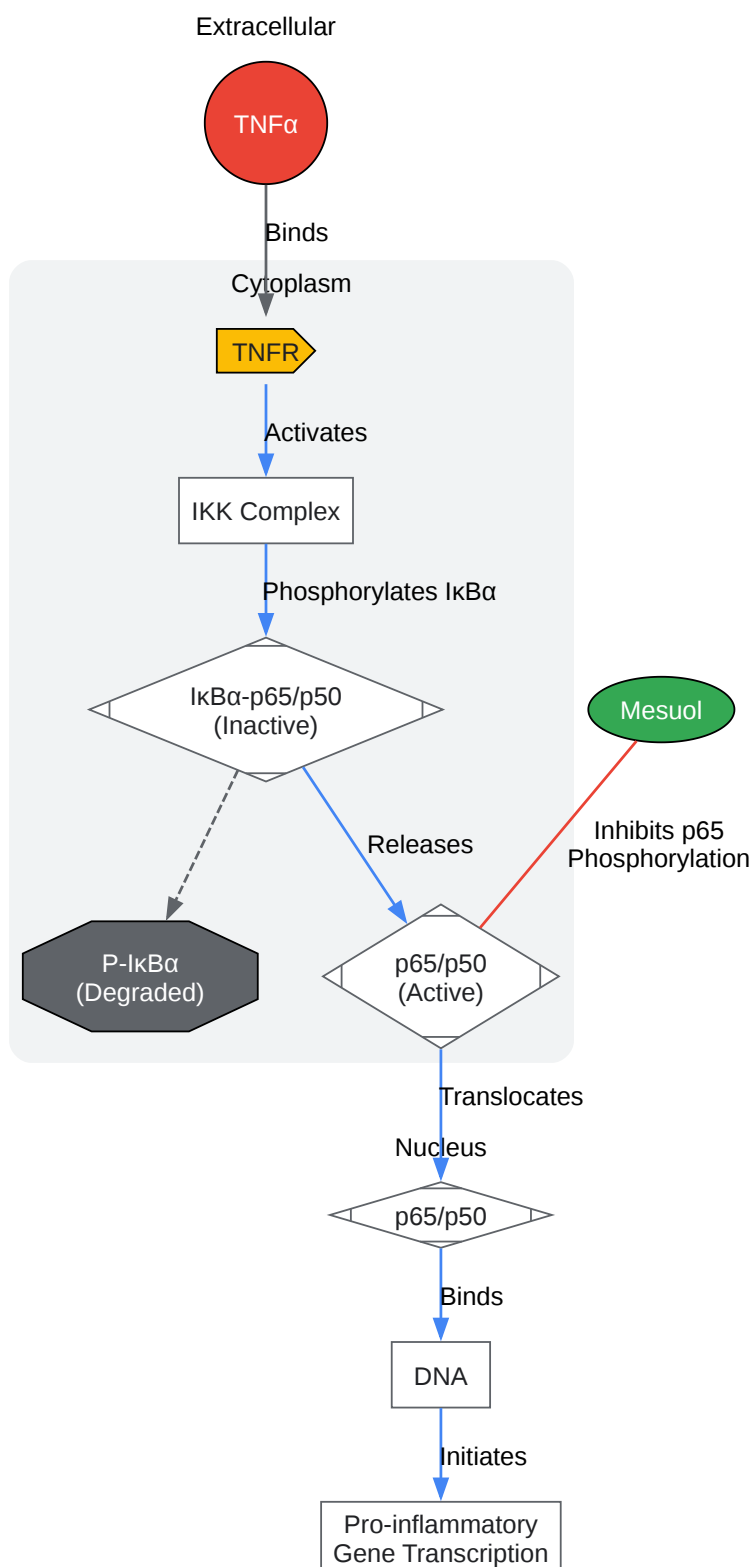
Visualizations

Diagram 1: Experimental Workflow



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Caption: Workflow for preparing **Mesuol** stock and working solutions.

Diagram 2: Simplified NF- κ B Signaling Pathway and Action of **Mesulol**[Click to download full resolution via product page](#)

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